

Application Notes and Protocols for 1-Bromohexadecan-2-one in Drug Discovery

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Compound of Interest

Compound Name: 1-Bromohexadecan-2-one

CAS No.: 21436-52-2

Cat. No.: B1602170

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Introduction: Unveiling the Potential of a Reactive Chemical Probe

In the landscape of contemporary drug discovery, the identification and characterization of novel molecular entities that can modulate biological pathways with precision are of paramount importance. **1-Bromohexadecan-2-one**, a long-chain aliphatic α -bromoketone, emerges as a compelling, yet underexplored, chemical probe with significant potential for elucidating enzymatic functions and cellular signaling cascades. Its structural analogy to well-characterized inhibitors, such as bromoenol lactone (BEL), strongly suggests its utility as a tool for investigating enzymes possessing reactive serine, cysteine, or histidine residues in their active sites. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the prospective applications and experimental protocols for utilizing **1-Bromohexadecan-2-one** as a chemical probe in drug discovery, with a particular focus on its potential as an enzyme inhibitor. While direct literature on **1-Bromohexadecan-2-one** is sparse, this guide will draw upon established principles of chemical biology and the known activities of analogous compounds to provide a robust framework for its investigation.

Chemical Properties and Synthesis

A thorough understanding of the physicochemical properties of **1-Bromohexadecan-2-one** is fundamental to its application in biological systems.

Property	Value	Reference
CAS Number	21436-52-2	[1]
Molecular Formula	C ₁₆ H ₃₁ BrO	[1]
Molecular Weight	319.33 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	54-59 °C	[1]
Solubility	Soluble in organic solvents such as DMSO, ethanol, and chloroform. Poorly soluble in aqueous solutions.	

Protocol for Synthesis of 1-Bromohexadecan-2-one

The synthesis of **1-Bromohexadecan-2-one** can be achieved through the bromination of the corresponding ketone, 2-hexadecanone, or via a multi-step process from 1-hexadecene. The following protocol is adapted from a known procedure for the synthesis of similar α -bromoketones[1].

Materials:

- 1-Hexadecene
- Sodium bromate (NaBrO₃)
- Sodium bromide (NaBr)
- Sulfuric acid (H₂SO₄)
- 1,4-Dioxane

- Water
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- In a round-bottom flask, dissolve 1-hexadecene (1 equivalent) in a mixture of 1,4-dioxane and water.
- To this solution, add sodium bromate (1.2 equivalents) and sodium bromide (1.5 equivalents).
- Cool the mixture in an ice bath and slowly add sulfuric acid (2 equivalents) dropwise with vigorous stirring.
- Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate until the effervescence ceases.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with brine (2 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by silica gel column chromatography using a gradient of hexane and ethyl acetate to afford pure **1-Bromohexadecan-2-one**.

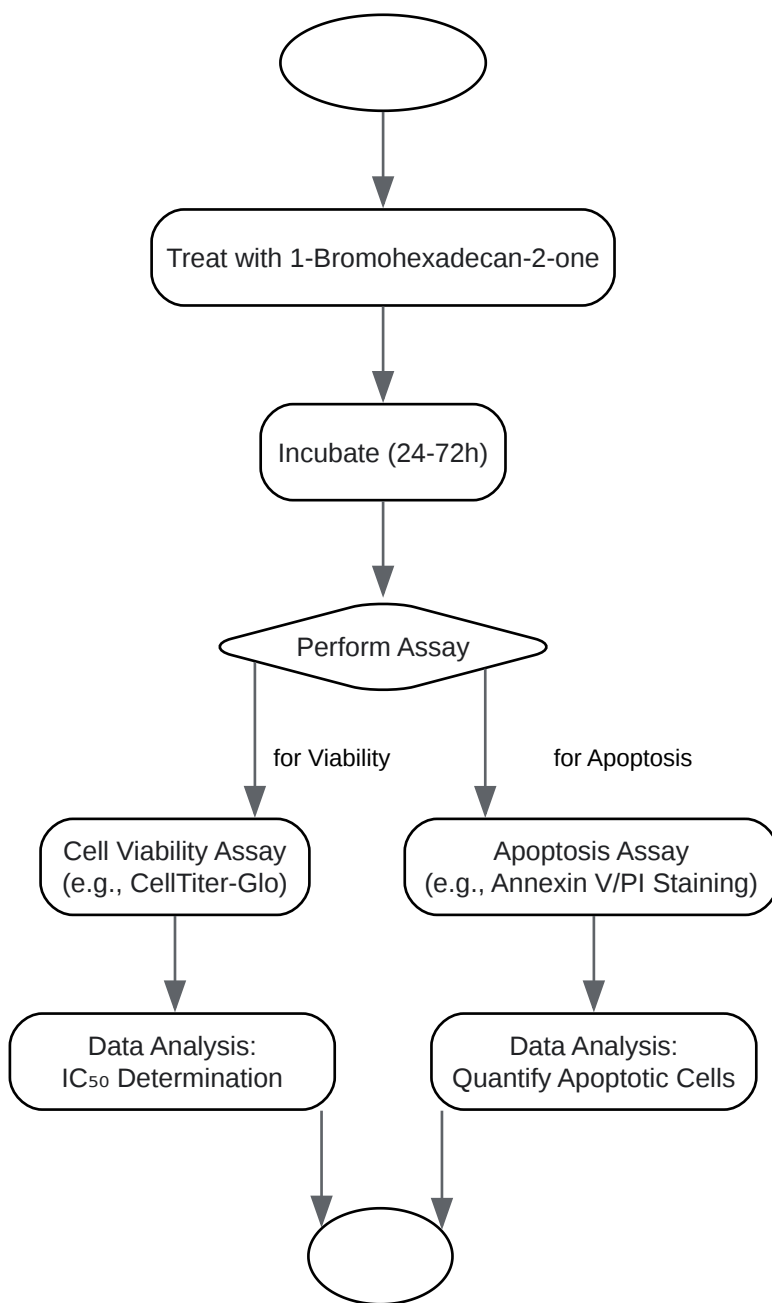
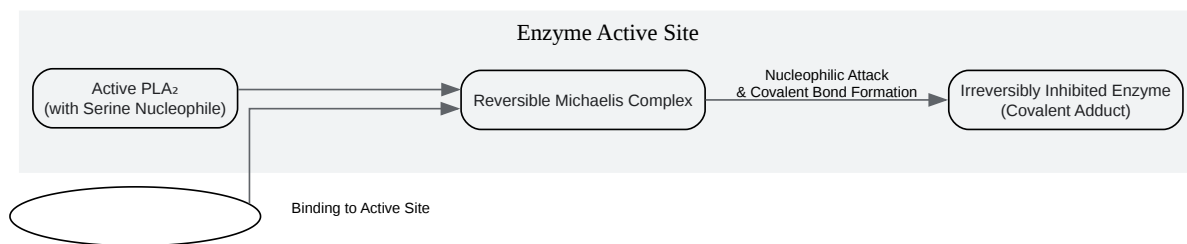
Prospective Applications in Drug Discovery

The primary utility of **1-Bromohexadecan-2-one** in drug discovery lies in its potential to act as an irreversible inhibitor of specific enzymes, thereby serving as a powerful tool to probe their biological functions.

Inhibition of Phospholipase A₂ (PLA₂) Family Enzymes

Rationale: The α -bromoketone moiety is a classic feature of mechanism-based inhibitors for serine proteases and phospholipases. Bromoenol lactone (BEL), a structural and functional analogue, is a well-established irreversible inhibitor of the calcium-independent phospholipase A₂ (iPLA₂) family (Group VI PLA₂)[2][3][4][5][6]. These enzymes are critical in membrane phospholipid remodeling and the generation of lipid second messengers, such as arachidonic acid, the precursor to prostaglandins and leukotrienes[7].

Hypothesized Mechanism of Action: **1-Bromohexadecan-2-one** is predicted to act as a suicide inhibitor. The enzyme's active site serine or cysteine residue would perform a nucleophilic attack on the carbonyl carbon of the bromoketone. This is followed by an intramolecular cyclization or reaction with a nearby histidine residue, leading to the irreversible alkylation and inactivation of the enzyme.



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Workflow for Cellular Assays.

Trustworthiness and Self-Validating Systems

To ensure the reliability of experimental outcomes when using **1-Bromohexadecan-2-one**, it is crucial to incorporate self-validating controls.

- **Use of a Structurally Related Inactive Compound:** Synthesize or procure a close structural analog of **1-Bromohexadecan-2-one** that lacks the reactive α -bromo group (e.g., 2-hexadecanone). This compound should serve as a negative control to ascertain that the observed biological effects are due to the reactive moiety and not merely the long aliphatic chain.
- **Orthogonal Inhibition Studies:** If **1-Bromohexadecan-2-one** is found to inhibit a particular enzyme, confirm this finding using a structurally and mechanistically different inhibitor for the same target.
- **Target Engagement Assays:** In cell-based experiments, employ techniques such as cellular thermal shift assay (CETSA) to confirm that **1-Bromohexadecan-2-one** directly interacts with its intended target within the cellular environment.

Conclusion and Future Directions

1-Bromohexadecan-2-one represents a promising, albeit understudied, chemical tool for drug discovery. Its potential as an irreversible enzyme inhibitor, particularly for the phospholipase A₂ family, makes it a valuable probe for dissecting lipid signaling pathways and their roles in pathophysiology. The protocols and conceptual framework provided herein offer a solid foundation for researchers to explore the biological activities of this compound. Future investigations should focus on a comprehensive characterization of its enzyme inhibitory profile, its effects on various cell types, and its potential in preclinical models of diseases such as cancer and inflammatory disorders. Such studies will undoubtedly shed light on the therapeutic potential of targeting the enzymes modulated by this reactive lipid analogue.

References

- Balsinde, J., et al. (2003). Bromoenol lactone promotes cell death by a mechanism involving phosphatidate phosphohydrolase-1 rather than calcium-independent phospholipase A2. *Journal of Biological Chemistry*, 278(41), 39899-39902. Available from: [\[Link\]](#)
- Lio, Y. C., et al. (1996). Inhibition of Macrophage Ca(2+)-independent Phospholipase A2 by Bromoenol Lactone and Trifluoromethyl Ketones. *Journal of Biological Chemistry*, 271(47), 29513-29519.
- Taylor, W. A., et al. (2007). Bromoenol lactone, an inhibitor of Group V1A calcium-independent phospholipase A2 inhibits antigen-stimulated mast cell exocytosis without blocking Ca²⁺ influx. *Cell Calcium*, 41(2), 145-153.
- Uta, D., et al. (2011). Bromoenol Lactone, an Inhibitor of Calcium-Independent Phospholipase A2, Suppresses Carrageenan-Induced Prostaglandin Production and Hyperalgesia in Rat Hind Paw. *Journal of Pharmacological Sciences*, 115(4), 486-493. Available from: [\[Link\]](#)
- Strokin, M., et al. (2003). The cytotoxic effect of bromoenol lactone, a calcium-independent phospholipase A2 inhibitor, on rat cortical neurons in culture. *Neuroscience Letters*, 343(2), 101-104. Available from: [\[Link\]](#)
- Hewings, D. S., et al. (2011). Identification of a Chemical Probe for Bromo and Extra C-Terminal Bromodomain Inhibition through Optimization of a Fragment-Derived Hit. *Journal of Medicinal Chemistry*, 54(19), 6761-6770. Available from: [\[Link\]](#)
- The Chemical Versatility of Cetyl Bromide (1-Bromohexadecane): Applications and Sourcing. Ningbo Inno Pharmchem Co., Ltd. Available from: [\[Link\]](#)
- Exploring the Synthesis and Properties of 1-Bromohexadecane (CAS 112-82-3). Ningbo Inno Pharmchem Co., Ltd. Available from: [\[Link\]](#)
- 1-Bromohexadecane. PubChem. Available from: [\[Link\]](#)
- The Discovery and Utility of Chemical Probes in Target Discovery. Available from: [\[Link\]](#)
- Unzue, A., et al. (2018). Chemogenomics for drug discovery: clinical molecules from open access chemical probes. *Chemical Communications*, 54(83), 11786-11794. Available from: [\[Link\]](#)

- Kokotou, M. G., et al. (2017). Small-molecule inhibitors as potential therapeutics and as tools to understand the role of phospholipases A2. *British Journal of Pharmacology*, 174(18), 2947-2963. Available from: [\[Link\]](#)
- Balsinde, J., & Dennis, E. A. (1997). Phospholipase A2 inhibitors as potential anti-inflammatory agents. *Expert Opinion on Investigational Drugs*, 6(10), 1371-1380. Available from: [\[Link\]](#)
- Wang, Y., et al. (2020). Cytotoxicity of hexabromocyclododecane, 1,2-dibromo-4-(1,2-dibromoethyl) cyclohexane and 1,2,5,6-tetrabromocyclooctane in human SH-SY5Y neuroblastoma cells. *Ecotoxicology and Environmental Safety*, 205, 111158.
- Mastering Organic Synthesis: The Pivotal Role of 1-Bromohexadecane. Ningbo Inno Pharmchem Co., Ltd. Available from: [\[Link\]](#)
- Chinnasamy, S., et al. (2016). High-affinity selective inhibitor against phospholipase A2 (PLA2): a computational study. *Journal of Receptors and Signal Transduction*, 36(2), 111-118.
- Singh, V. K., et al. (2021). Boron Chemicals in Drug Discovery and Development: Synthesis and Medicinal Perspective. *Molecules*, 26(16), 4984.
- Karras, J. G., et al. (1996). Phospholipase A2 inhibitors p-bromophenacyl bromide and arachidonyl trifluoromethyl ketone suppressed interleukin-2 (IL-2) expression in murine primary splenocytes. *Journal of Toxicology and Environmental Health*, 49(4), 393-404.
- 18.8 Enzyme Inhibition. *The Basics of General, Organic, and Biological Chemistry*. Available from: [\[Link\]](#)
- Editorial: Small organic molecules with anticancer activity. (2023). *Frontiers in Chemistry*, 11, 1189917. Available from: [\[Link\]](#)
- Scientists Discover New Molecule That Kills Hard-to-Treat Cancers. (2022). UT Dallas News Center. Available from: [\[Link\]](#)
- Leão, T. F., et al. (2018). Biological Targets and Mechanisms of Action of Natural Products from Marine Cyanobacteria. *Marine Drugs*, 16(11), 427.
- **1-Bromohexadecan-2-one**. LookChem. Available from: [\[Link\]](#)

- The Role of Natural Products and Their Multitargeted Approach to Treat Solid Cancer. (2022). Molecules, 27(14), 4539. Available from: [\[Link\]](#)
- Protocol for identifying properties of ERBB receptor antagonists using the barcoded ERBBprofiler assay. (2020). STAR Protocols, 1(3), 100180. Available from: [\[Link\]](#)
- Assessment of Enzyme Inhibition: A Review with Examples from the Development of Monoamine Oxidase and Cholinesterase Inhibitory Drugs. (2019). Molecules, 24(21), 3977.
- Section 8.5 Enzymes Can Be Inhibited by Specific Molecules. Scribd. Available from: [\[Link\]](#)
- Reversible Enzyme Inhibitors. YouTube. Available from: [\[Link\]](#)
- Biological Activity and Applications of Natural Compounds. (2020). Applied Sciences, 10(18), 6419.
- A Protocol for a High-Throughput Multiplex Cell Viability Assay. (2016). Methods in Molecular Biology, 1470, 65-76.

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Sources

- 1. 1-Bromohexadecan-2-one | lookchem [\[lookchem.com\]](#)
- 2. Bromoenol lactone promotes cell death by a mechanism involving phosphatidate phosphohydrolase-1 rather than calcium-independent phospholipase A2 - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. [researchgate.net \[researchgate.net\]](#)
- 5. Bromoenol Lactone, an Inhibitor of Calcium-Independent Phospholipase A2, Suppresses Carrageenan-Induced Prostaglandin Production and Hyperalgesia in Rat Hind Paw - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 6. The cytotoxic effect of bromoenol lactone, a calcium-independent phospholipase A2 inhibitor, on rat cortical neurons in culture - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)

- 7. Phospholipase A2 inhibitors as potential anti-inflammatory agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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